

Ethylene Glycol Monohexadecyl Ether: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene glycol monohexadecyl ether*

Cat. No.: *B7797859*

[Get Quote](#)

Introduction

Ethylene glycol monohexadecyl ether, a non-ionic surfactant, is a valuable tool in various scientific disciplines, particularly in biochemistry and drug development. Its amphipathic nature, characterized by a hydrophilic ethylene glycol head and a hydrophobic hexadecyl tail, allows it to interact with both aqueous and lipid environments. This property makes it an effective agent for solubilizing membrane proteins, formulating drug delivery systems, and in the synthesis of various organic compounds. This technical guide provides an in-depth overview of **ethylene glycol monohexadecyl ether**, including its chemical identifiers, physicochemical properties, experimental protocols for its synthesis and application, and visual representations of relevant chemical and experimental workflows.

Chemical Identifiers and Synonyms

The primary identifier for **ethylene glycol monohexadecyl ether** is its CAS (Chemical Abstracts Service) registry number. It is also known by several synonyms in scientific literature and commercial products.

Identifier	Value
CAS Number	2136-71-2[1][2][3]
Synonyms	2-Hexadecoxyethanol, Hexadecyl ethyleneglycol monoether, Ethanol, 2-(hexadecyloxy)-, Ceteth-1, 1-(2-Hydroxyethoxy)hexadecane, ETHYLENE GLYCOL CETYL ETHER, Hexadecylglycol, 2-(Hexadecyloxy)ethan-1-ol, C16E1[2][3]
Molecular Formula	C ₁₈ H ₃₈ O ₂ [1]
Molecular Weight	286.49 g/mol [1]

Physicochemical Properties

The physical and chemical properties of **ethylene glycol monohexadecyl ether** are critical for its application in various experimental settings. These properties influence its behavior in solution, its effectiveness as a surfactant, and its interaction with biological molecules.

Property	Value
Appearance	White to off-white solid
Melting Point	42-43 °C
Boiling Point	151 °C at 1.0 Torr
Density (Predicted)	0.869 ± 0.06 g/cm ³
Solubility	Slightly soluble in Chloroform and Methanol
pKa (Predicted)	14.42 ± 0.10

Note: Some of the presented data are predicted values and should be used as an estimate.

Experimental Protocols

Synthesis of Ethylene Glycol Monohexadecyl Ether via Williamson Ether Synthesis

The Williamson ether synthesis is a widely used and versatile method for the preparation of ethers. This protocol describes a general procedure for the synthesis of **ethylene glycol monohehexadecyl ether** from 1-bromohexadecane and ethylene glycol.

Materials:

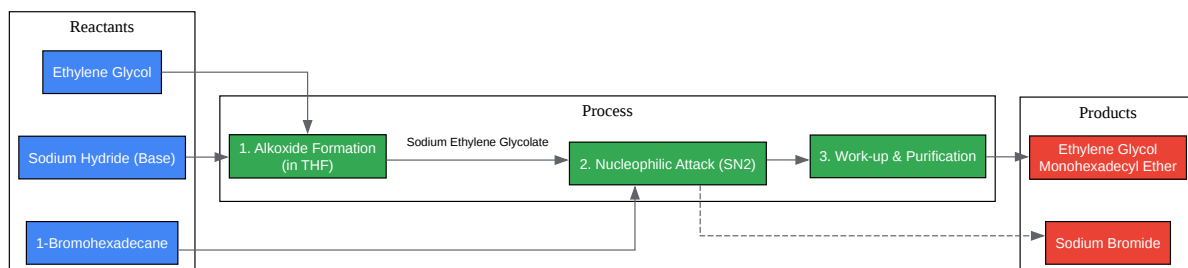
- 1-Bromohexadecane
- Ethylene glycol
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Saturated sodium chloride solution
- Dichloromethane
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Glassware for reaction and purification

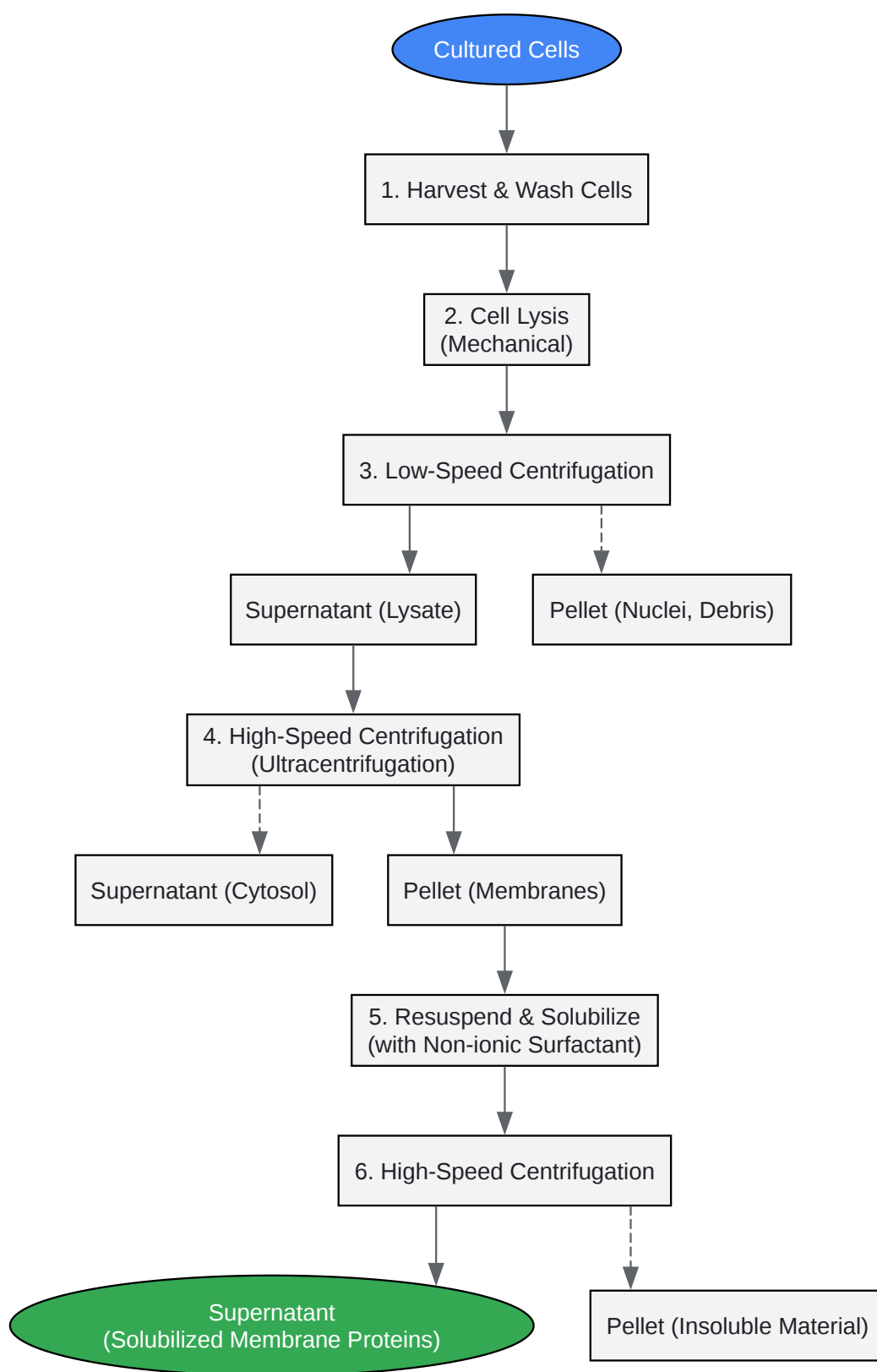
Procedure:

- **Alkoxide Formation:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a molar excess of ethylene glycol to a suspension of sodium hydride in

anhydrous THF. Stir the mixture at room temperature until the evolution of hydrogen gas ceases, indicating the formation of the sodium salt of ethylene glycol.

- **Etherification:** To the freshly prepared alkoxide solution, add 1-bromohexadecane dropwise at room temperature.
- **Reflux:** After the addition is complete, heat the reaction mixture to reflux and maintain it for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- **Work-up:** Cool the reaction mixture to room temperature and quench it by carefully adding a saturated sodium chloride solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- **Drying and Concentration:** Combine the organic extracts and dry them over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **ethylene glycol monohexadecyl ether**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gold-chemistry.org [gold-chemistry.org]
- 2. Protocol to test the utility of detergents for E. coli membrane protein extraction and delipidation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Membrane Protein Extraction and Isolation | Thermo Fisher Scientific - JP [thermofisher.com]
- To cite this document: BenchChem. [Ethylene Glycol Monohexadecyl Ether: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7797859#ethylene-glycol-monohexadecyl-ether-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com